

Physical properties like melting point and boiling point of 3-Methylpiperidin-2-one

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Compound of Interest

Compound Name: 3-Methylpiperidin-2-one

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An In-depth Technical Guide to the Physical Properties of **3-Methylpiperidin-2-one**

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of 3-Methylpiperidin-2-one

3-Methylpiperidin-2-one (CAS No: 3768-43-2), a substituted lactam, serves as a crucial building block in synthetic organic chemistry and medicinal chemistry.^[1] Its structural motif, featuring a chiral center at the 3-position and a secondary amide within a six-membered ring, makes it a valuable precursor for a range of more complex molecules, including potential pharmaceutical agents. An accurate understanding of its fundamental physical properties, such as melting and boiling points, is paramount for its purification, handling, and the design of subsequent synthetic transformations. These parameters directly influence process development, from reaction temperature control to the selection of appropriate purification methods like recrystallization or distillation.

This guide provides a detailed examination of the melting and boiling points of **3-Methylpiperidin-2-one**, grounded in available experimental data and an analysis of its underlying molecular structure. Furthermore, it outlines rigorous, self-validating protocols for the experimental determination of these properties, ensuring that researchers can verify these values and apply them with confidence in their work.

Core Physical and Chemical Properties

A summary of the essential physicochemical data for **3-Methylpiperidin-2-one** is presented below. It is critical to note that while some values are derived from experimental measurements, others are computational estimates and should be regarded as such.

Property	Value	Source
IUPAC Name	3-methylpiperidin-2-one	PubChem[1]
Molecular Formula	C ₆ H ₁₁ NO	PubChem[1][2]
Molecular Weight	113.16 g/mol	PubChem[1]
Appearance	White to off-white solid	ChemicalBook[3]
Melting Point	64-65 °C	ChemicalBook[3]
Boiling Point	211.9 °C (rough estimate)	ChemicalBook[3]
Density	1.0223 g/cm ³ (rough estimate)	ChemicalBook[3]

Analysis of Thermal Properties: A Molecular Perspective

The observed physical properties of a compound are a direct manifestation of its molecular structure and the resulting intermolecular forces. For **3-Methylpiperidin-2-one**, these interactions are key to understanding its thermal behavior.

Melting Point: The Solid State

3-Methylpiperidin-2-one is a solid at room temperature, with a reported melting point of 64-65 °C.[3] This relatively high melting point for a small molecule is primarily attributable to the presence of strong intermolecular hydrogen bonding. The secondary amide group (-CONH-) features a hydrogen bond donor (the N-H group) and a hydrogen bond acceptor (the carbonyl oxygen, C=O). In the solid state, these groups allow the molecules to arrange into a stable, ordered crystal lattice, requiring significant thermal energy to disrupt and transition into the liquid phase.

The presence of the methyl group at the 3-position can subtly influence crystal packing compared to the parent compound, 2-piperidone (melting point 39.5 °C), but the dominant factor remains the powerful amide-amide hydrogen bonding.[4]

Boiling Point: The Liquid to Gas Transition

The boiling point for **3-Methylpiperidin-2-one** is provided as a rough estimate of 211.9 °C.[3] This high value is also a direct consequence of intermolecular hydrogen bonding, which must be overcome for molecules to escape the liquid phase and enter the vapor phase.

It is instructive to compare this with its N-methylated isomer, 1-methylpiperidin-2-one (CAS 931-20-4).[5][6] This isomer lacks the N-H bond and is therefore incapable of acting as a hydrogen bond donor. Its boiling point is significantly lower, reported as 105-106 °C at a reduced pressure of 12 mmHg.[7] This stark difference powerfully illustrates the contribution of N-H hydrogen bonding to the high boiling point of **3-Methylpiperidin-2-one**. The "rough estimate" designation for its atmospheric boiling point likely stems from the potential for thermal decomposition at such elevated temperatures, a common issue for complex organic molecules. [3]

Experimental Protocols for Property Determination

To ensure scientific rigor, physical properties should be verified experimentally. The following protocols are designed to be self-validating systems, incorporating calibration and precise control.

Protocol 1: Melting Point Determination

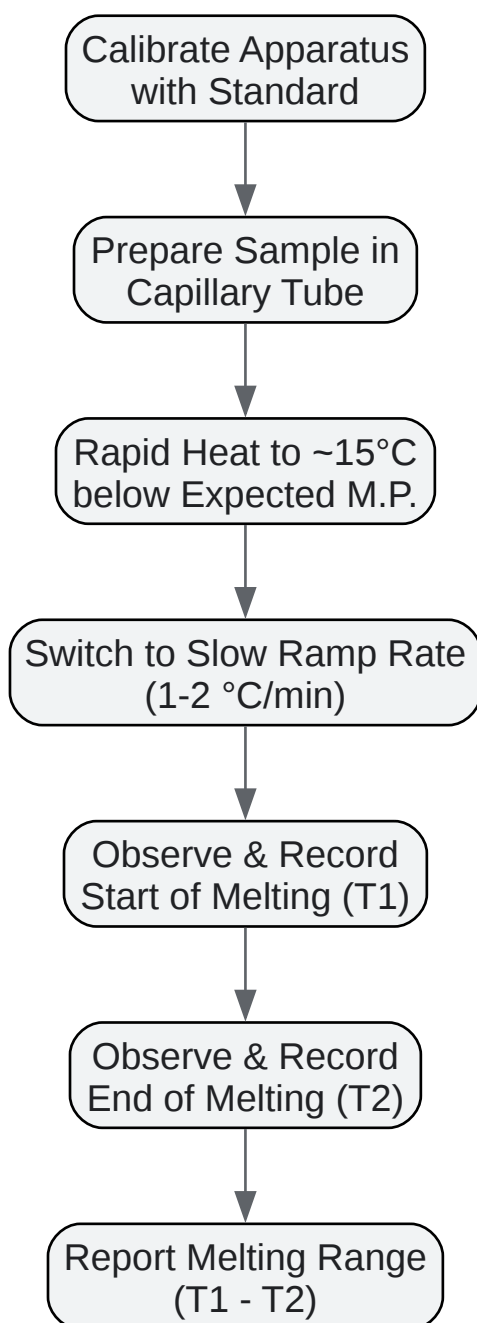
This protocol uses a standard digital melting point apparatus. The causality behind a slow temperature ramp is to maintain thermal equilibrium, ensuring the measured temperature accurately reflects the sample's true melting point.

Methodology:

- **Apparatus Calibration:** Prior to analysis, calibrate the apparatus using a certified standard with a known melting point close to the expected value (e.g., benzophenone, M.P. 48.1 °C, or benzoic acid, M.P. 122.4 °C). This step validates the accuracy of the thermometer.

- **Sample Preparation:** Place a small amount (2-3 mg) of dry, crystalline **3-Methylpiperidin-2-one** into a glass capillary tube and pack it tightly to a height of 2-3 mm by tapping the tube.
- **Initial Heating:** Place the capillary tube in the heating block of the apparatus. Set a rapid heating ramp (10-15 °C/min) to quickly approach the expected melting point. Stop at approximately 50 °C.
- **Fine Heating:** Decrease the heating rate to a slow ramp of 1-2 °C per minute. This slow rate is critical for ensuring thermal equilibrium between the sample, the heating block, and the thermometer.
- **Observation and Recording:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting). This range provides insight into the sample's purity. A pure sample should exhibit a sharp melting range of <1 °C.

Workflow for Melting Point Determination



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Caption: Workflow for accurate melting point determination.

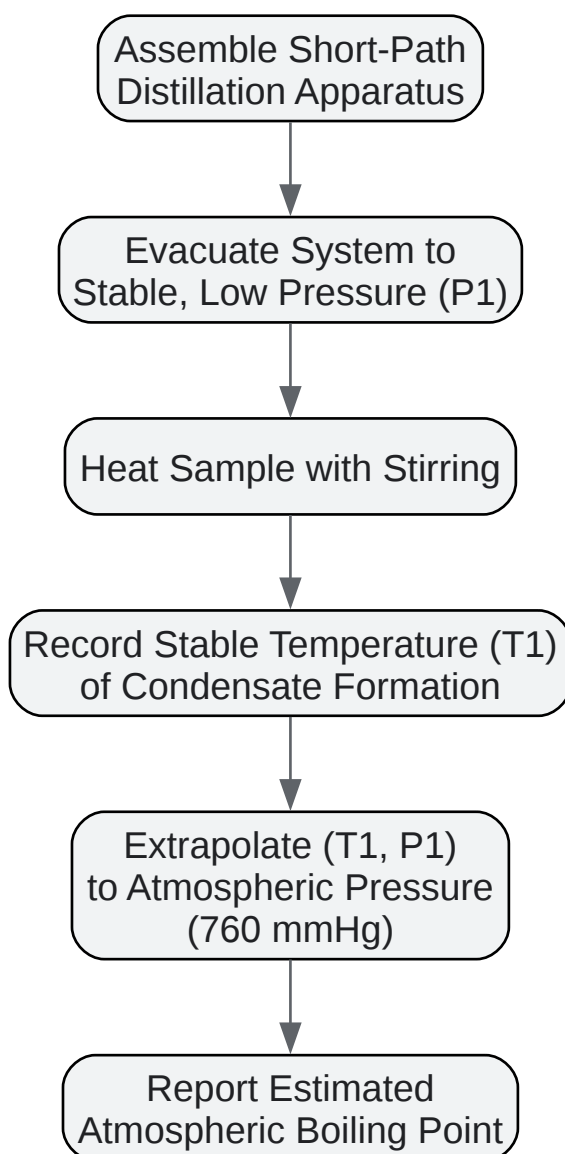
Protocol 2: Boiling Point Determination at Reduced Pressure

Given the high estimated boiling point and risk of decomposition, determining the boiling point under vacuum is the most reliable and authoritative method. This protocol describes the setup for a short-path vacuum distillation.

Methodology:

- **Apparatus Assembly:** Assemble a short-path distillation apparatus. Place a small stir bar and a sample of **3-Methylpiperidin-2-one** (1-2 mL) into the distillation flask. Ensure all glass joints are properly sealed with vacuum grease.
- **System Evacuation:** Connect the apparatus to a vacuum pump protected by a cold trap. Slowly and carefully evacuate the system to a stable, measured pressure (e.g., 10 mmHg).
- **Heating and Stirring:** Begin stirring the sample and gently heat the distillation flask using a heating mantle.
- **Observation:** Observe for the formation of a steady stream of condensate on the condenser. The temperature at which the liquid and vapor phases are in equilibrium, indicated by a stable temperature reading on the thermometer with its bulb positioned just below the sidearm to the condenser, is the boiling point at that specific pressure.
- **Pressure Correction:** Record the observed boiling temperature and the precise pressure. Use a pressure-temperature nomograph or the Clausius-Clapeyron equation to extrapolate this value to the expected boiling point at atmospheric pressure (760 mmHg). This extrapolation is a more reliable method than direct high-temperature measurement.

Workflow for Reduced Pressure Boiling Point Determination



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Caption: Protocol for boiling point measurement under vacuum.

Conclusion

The physical properties of **3-Methylpiperidin-2-one**, a melting point of 64-65 °C and a high estimated boiling point of 211.9 °C, are dominated by the presence of strong intermolecular hydrogen bonding conferred by its secondary amide group.[3] These values are critical for guiding laboratory practice, enabling researchers to devise effective strategies for purification, reaction control, and material handling. By employing the rigorous, self-validating experimental

protocols detailed in this guide, scientists can confidently verify these properties and ensure the integrity of their research and development efforts.

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